

Physical properties of 1-Chloro-2-propanol (boiling point, density)

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Compound of Interest

Compound Name: 1-Chloro-2-propanol

CAS No.: 68187-19-9

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An In-Depth Technical Guide to the Physical Properties of **1-Chloro-2-propanol**

Introduction: The Profile of a Versatile Chlorohydrin

1-Chloro-2-propanol (CAS No. 127-00-4), also known as propylene chlorohydrin, is a significant chemical intermediate in organic synthesis.^{[1][2]} As a member of the chlorohydrin family, it is a bifunctional molecule containing both a chlorine atom and a hydroxyl group, making it a versatile precursor for various chemical transformations.^[3] It is primarily recognized for its role as an intermediate in the production of propylene oxide, a key monomer for polyurethanes and propylene glycol.^{[1][2]}

This guide offers a detailed examination of two fundamental physical properties of **1-Chloro-2-propanol**: its boiling point and density. For researchers and chemical engineers, a precise understanding of these properties is critical for process design, purification, reaction monitoring, and safety assessments. It is important to note that commercial **1-Chloro-2-propanol** often exists as a mixture with its isomer, 2-chloro-1-propanol.^[1] This guide will focus on the primary isomer, **1-Chloro-2-propanol**.

Chemical Identity

- IUPAC Name: 1-Chloropropan-2-ol[4]
- Molecular Formula: C₃H₇ClO[4][5]
- Molecular Weight: 94.54 g/mol [4][6]
- Structure: CH₃CH(OH)CH₂Cl[7]
- Appearance: Colorless to light yellow liquid.[2][8][9]

Core Physical Properties of 1-Chloro-2-propanol

The boiling point and density are quintessential parameters that define the physical state and behavior of a liquid. These properties are intrinsic to the compound's molecular structure— influenced by factors such as molecular weight, intermolecular forces (like hydrogen bonding due to the hydroxyl group), and molecular geometry.

Data Summary: Boiling Point and Density

The following table summarizes the reported values for the boiling point and density of **1-Chloro-2-propanol** from various authoritative sources.

Physical Property	Reported Value(s)	Conditions	Source(s)
Boiling Point	126-127 °C	Atmospheric Pressure (lit.)	[1][2][8]
127 °C	760 mmHg	[4][7]	
127.4 °C	Not Specified	[10]	
128 °C	Not Specified	[5]	
132 °C	Not Specified		
Density	1.111 g/mL	at 25 °C (lit.)	[1][2][8]
1.115 g/mL	at 20/20 °C	[10]	
1.11 g/cm ³	Not Specified	[11]	
1.1154 g/mL	Not Specified	[4]	

Boiling Point: A Measure of Volatility

The boiling point is the temperature at which a liquid's vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. It is a critical parameter for distillation-based purification and for defining the conditions required to maintain the compound in its liquid state during a reaction.

Experimental Determination of Boiling Point

The determination of a precise boiling point is a fundamental laboratory technique. The method described here is a standard distillation setup, which provides a reliable value for the boiling point at atmospheric pressure.

Protocol:

- **Apparatus Setup:** Assemble a simple distillation apparatus using a round-bottom flask, a distillation head with a port for a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** Place a sample of **1-Chloro-2-propanol** (approximately 2/3 full) into the round-bottom flask along with a few boiling chips to ensure smooth boiling.

- **Thermometer Placement:** Position the thermometer so that the top of the bulb is level with the bottom of the side-arm leading to the condenser. This ensures that the measured temperature is that of the vapor in equilibrium with the boiling liquid.
- **Heating:** Gently heat the flask using a heating mantle. The heating rate should be controlled to allow for a slow and steady distillation rate, typically 1-2 drops per second into the receiving flask.
- **Data Collection:** Record the temperature when the first drop of distillate is collected and monitor the temperature throughout the distillation. A stable temperature reading during the collection of the bulk of the distillate is recorded as the boiling point.
- **Pressure Correction:** The observed boiling point is dependent on the ambient atmospheric pressure. If the pressure is not exactly 760 mmHg, a pressure correction may be necessary for high-precision work.

Density: A Signature of Molecular Packing

Density is the mass of a substance per unit volume. It is an essential property for mass-to-volume conversions, fluid dynamics calculations in chemical processing, and as an indicator of substance purity.

Experimental Determination of Density

The use of a pycnometer, or specific gravity bottle, is a highly accurate method for determining the density of a liquid.

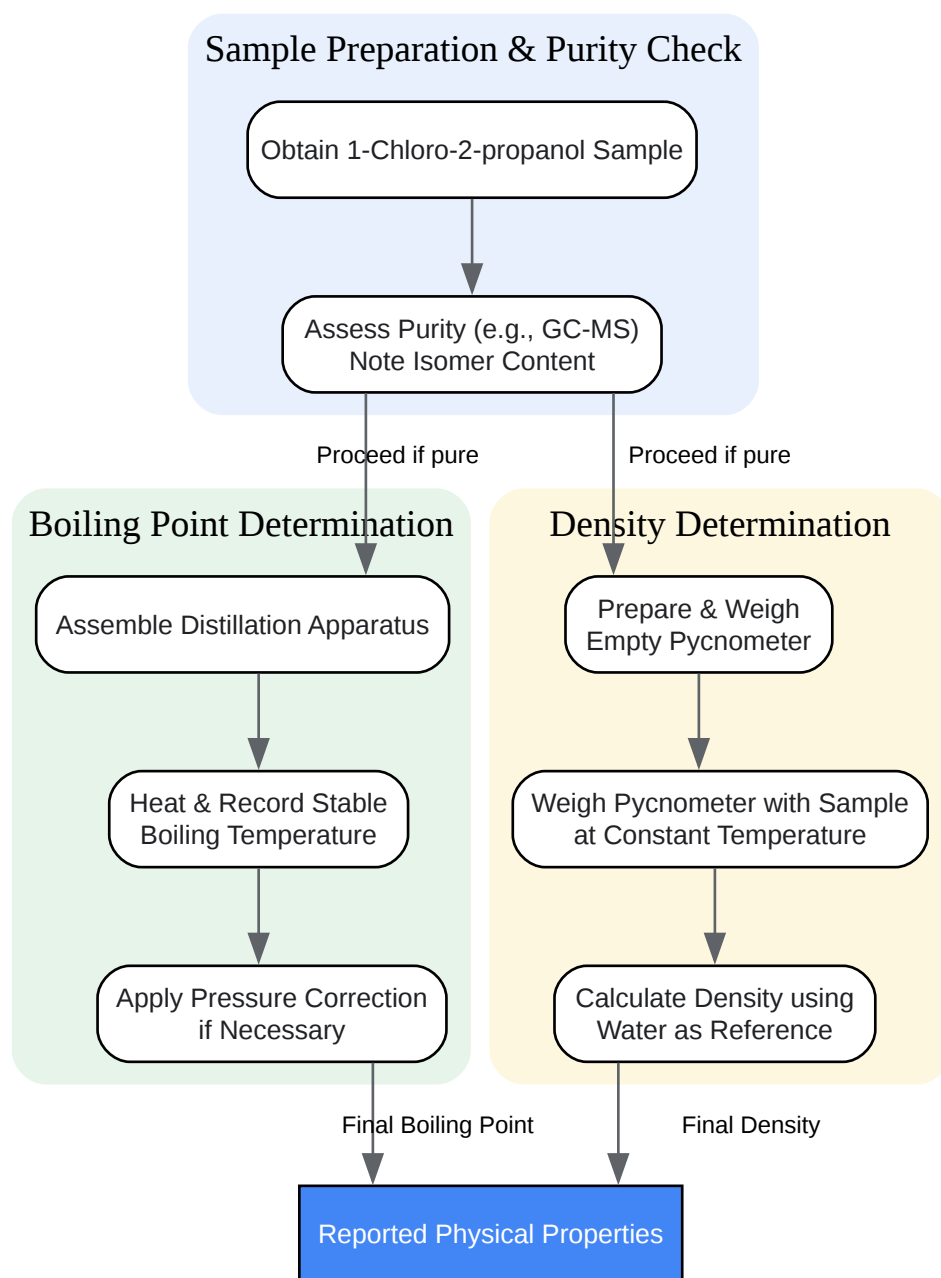
Protocol:

- **Pycnometer Preparation:** Thoroughly clean and dry a pycnometer of a known volume.
- **Mass of Empty Pycnometer:** Accurately weigh the empty, dry pycnometer (m_1).
- **Filling with Sample:** Fill the pycnometer with **1-Chloro-2-propanol**, ensuring no air bubbles are trapped. Place the stopper and allow any excess liquid to overflow through the capillary.
- **Temperature Equilibration:** Submerge the filled pycnometer in a constant temperature water bath (e.g., 20 °C or 25 °C) until the liquid has reached thermal equilibrium.^{[8][10]}

- Mass of Filled Pycnometer: Carefully dry the outside of the pycnometer and weigh it (m_2).
- Calibration with Water: Repeat steps 3-5 using deionized water. Record the mass of the pycnometer filled with water (m_3).
- Calculation:
 - Mass of the sample = $m_2 - m_1$
 - Mass of water = $m_3 - m_1$
 - Volume of the pycnometer (V) = $(m_3 - m_1) / \rho_{\text{water}}$ (where ρ_{water} is the known density of water at the experimental temperature).
 - Density of the sample (ρ_{sample}) = $(m_2 - m_1) / V$

Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the experimental characterization of the boiling point and density of a liquid sample such as **1-Chloro-2-propanol**.



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Caption: Workflow for the determination of boiling point and density.

Conclusion

The boiling point and density of **1-Chloro-2-propanol** are well-defined physical properties, with literature values for boiling point clustering around 127 °C and density at approximately 1.11 g/mL at ambient temperatures.^{[1][2][4][5][7][8][10][11]} These constants are fundamental for the

safe handling, purification, and application of this compound in research and industrial settings. The experimental protocols outlined in this guide provide a framework for the accurate and reliable determination of these properties, ensuring data integrity for drug development and chemical synthesis applications.

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